

# DPNI-GABA: A Technical Guide for Advanced Neuroscience Research

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## Compound of Interest

Compound Name: DPNI-GABA

Cat. No.: B031509

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This in-depth technical guide provides a comprehensive overview of **DPNI-GABA**, a nitroindoline-based caged compound for the rapid and localized photorelease of the neurotransmitter  $\gamma$ -aminobutyric acid (GABA). **DPNI-GABA** has emerged as a critical tool in neuroscience research, enabling precise investigation of GABAergic circuits, receptor dynamics, and neuronal inhibition. This document details its photochemical properties, experimental protocols, and key applications, offering a valuable resource for researchers designing and executing sophisticated experiments.

## Core Properties and Advantages of DPNI-GABA

**DPNI-GABA** has been specifically designed to overcome some of the limitations of earlier caged GABA compounds. A key advantage is its reduced affinity for GABAA receptors, minimizing pharmacological interference before uncaging.<sup>[1][2][3]</sup> This allows for the use of higher concentrations necessary for efficient photolysis without significantly altering the physiological state of the neurons under investigation.

## Photochemical and Pharmacological Data

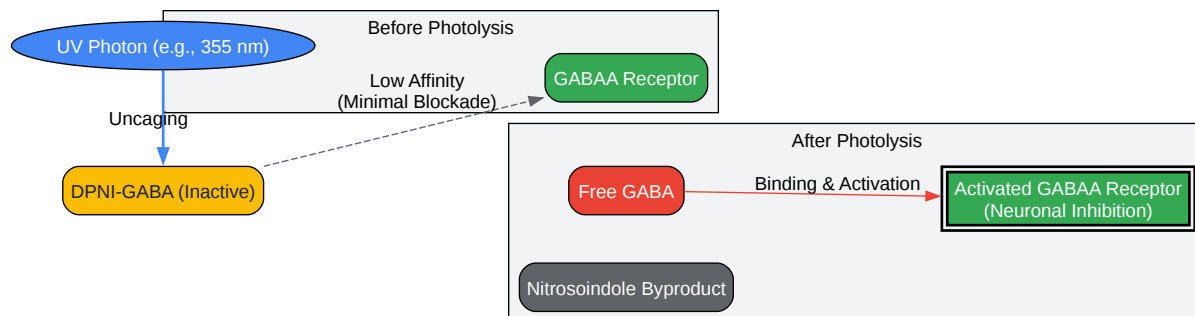
The following tables summarize the key quantitative data for **DPNI-GABA**, facilitating comparison with other caged compounds.

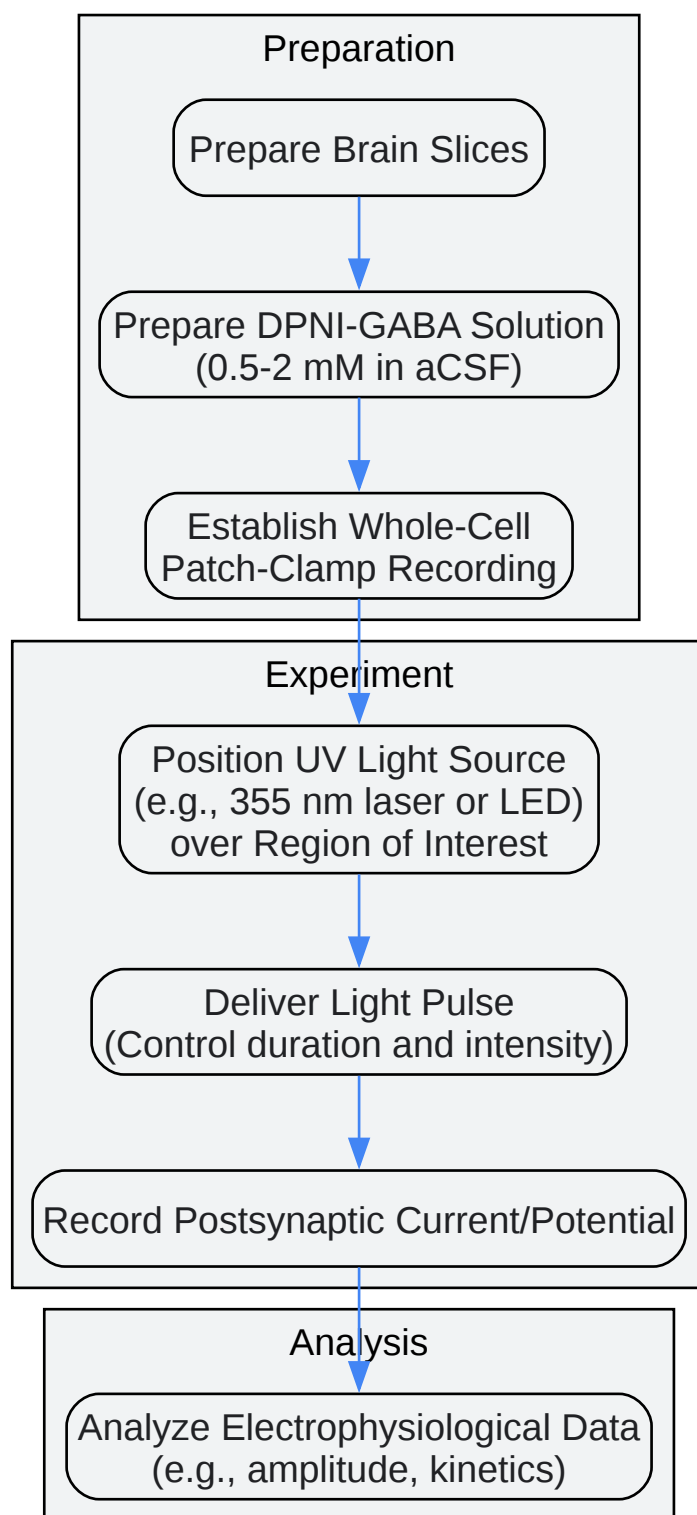
Property	Value	References
Chemical Name	1-(4-Aminobutanoyl)-4-[1,3-bis(dihydroxyphosphoryloxy)propan-2-yloxy]-7-nitroindoline	
Molecular Formula	C <sub>15</sub> H <sub>23</sub> N <sub>3</sub> O <sub>12</sub> P <sub>2</sub>	[3][4]
Molecular Weight	499.3 g/mol	[3][4]
Quantum Yield (Φ)	0.085	[3][4][5]
Absorption Maximum (λ <sub>max</sub> )	~355 nm	[1]
Extinction Coefficient (ε) at 355 nm	4,229 M <sup>-1</sup> cm <sup>-1</sup>	[1]
Solubility	Highly water-soluble	[3][4][5]

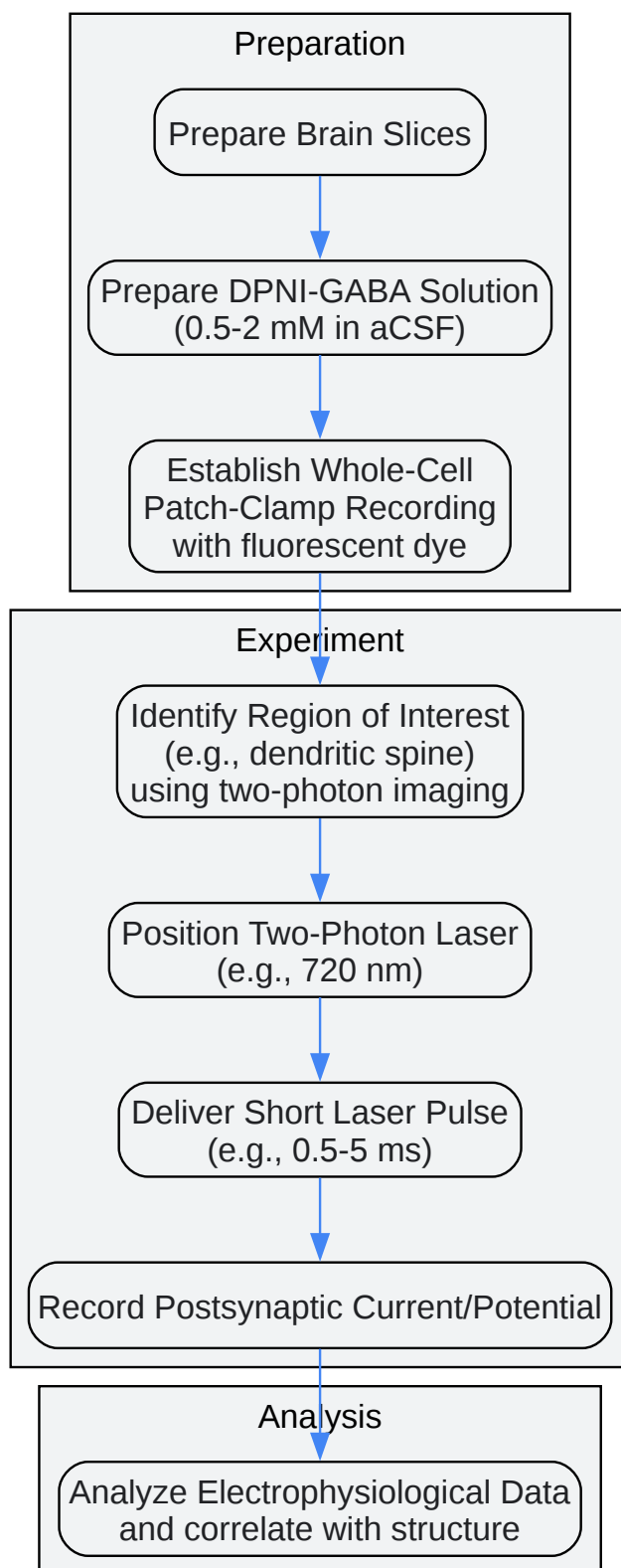
Pharmacological Parameter	Value	References
IC <sub>50</sub> for GABA <sub>A</sub> Receptors	~0.5 mM	[1][2][3]
Uncaging Spatial Resolution (Lateral)	~2 μm	[1][2][3][5]
Uncaging Spatial Resolution (Axial/Focal)	~7.5 μm	[1][2][3][5]

## Principles of DPNI-GABA Uncaging

**DPNI-GABA** encapsulates GABA within a photolabile "cage" structure. Upon absorption of a photon, typically from a UV light source, the cage undergoes a rapid chemical reaction, releasing the active GABA molecule in a spatially and temporally precise manner. This "uncaging" process allows researchers to mimic synaptic transmission and probe the function of GABAergic systems with high fidelity.







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## References

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- 3. DPNI-caged-GABA | CAS:927866-58-8 | activates GABAA receptor | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. file.glpbio.com [file.glpbio.com]
- 5. glpbio.com [glpbio.com]
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